

Comprehensive Safety & Handling Guide: 3-(Bromomethyl)-1H-pyrazole Hydrobromide

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Compound of Interest

Compound Name:	3-(bromomethyl)-1H-pyrazole hydrobromide
CAS No.:	1803590-26-2
Cat. No.:	B1382445

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Executive Summary

3-(Bromomethyl)-1H-pyrazole hydrobromide is a high-value heterocyclic building block used primarily in the synthesis of bioactive pharmaceutical ingredients (APIs).^{[1][2]} Its core utility lies in the electrophilic bromomethyl moiety, which facilitates rapid N-alkylation or C-alkylation.

However, this same reactivity presents significant safety challenges.^[3] The compound acts as a potent alkylating agent and a lachrymator. Furthermore, as a hydrobromide salt, it is hygroscopic and acidic. Improper handling can lead to rapid hydrolysis (degradation of the active reagent) and severe operator injury (chemical burns or respiratory sensitization). This guide prioritizes containment and moisture exclusion to ensure both personnel safety and data integrity.

Part 1: Chemical Profile & Hazard Identification

Structural & Physicochemical Properties

Understanding the molecule's functional groups is the first step in risk mitigation.

Property	Description	Critical Safety Implication
Chemical Structure	Pyrazole ring with a -CH ₂ Br substituent (C3 position) and HBr salt.[4]	Alkylating Agent: Capable of modifying DNA/proteins. Treat as a potential mutagen.
Physical State	White to off-white crystalline solid.	Dust hazard.[5][6][7][8][9][10] Use static-dissipative tools.
Acidity	Hydrobromide salt (HBr).[11]	Corrosive: pH < 2 in aqueous solution. Incompatible with strong bases.
Reactivity	High electrophilicity (Allylic-like bromide).	Lachrymator: Vapors cause severe eye/respiratory irritation.
Hygroscopicity	High.	Absorbs atmospheric moisture, leading to hydrolysis and HBr gas release.

GHS Hazard Classification (Inferred from Functional Class)

While specific toxicological data may be limited, the following classifications must be assumed based on the bromomethyl-heterocycle class:

- Skin Corrosion/Irritation: Category 1B (Causes severe skin burns and eye damage).
- Serious Eye Damage: Category 1.
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory tract irritation).[10]
- Germ Cell Mutagenicity: Suspected (due to alkylating capability).

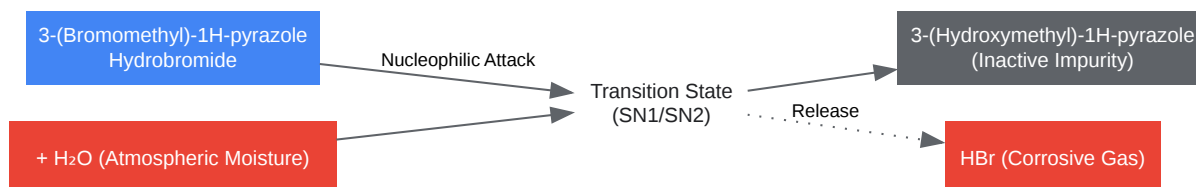
Part 2: Stability & Storage Protocol

The primary cause of experimental failure with this compound is hydrolysis. The bromomethyl group is susceptible to nucleophilic attack by water, converting the active bromide into an

alcohol (hydroxymethyl-pyrazole), releasing HBr in the process.

Degradation Mechanism

The following diagram illustrates the degradation pathway triggered by moisture, emphasizing the need for inert storage.



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Caption: Moisture-induced hydrolysis pathway converting the active reagent into an inactive alcohol and corrosive acid.

Storage Standards

- Temperature: Store at 2–8°C (Refrigerated).
- Atmosphere: Store under Argon or Nitrogen. The container must be tightly sealed with Parafilm or electrical tape after every use.
- Desiccation: Secondary containment in a desiccator is recommended.
- Shelf Life: Re-test purity (NMR/LC-MS) if stored >6 months.

Part 3: Personal Protective Equipment (PPE) & Engineering Controls

Standard laboratory attire is insufficient. The lachrymatory and corrosive nature demands an elevated PPE tier.

Engineering Controls

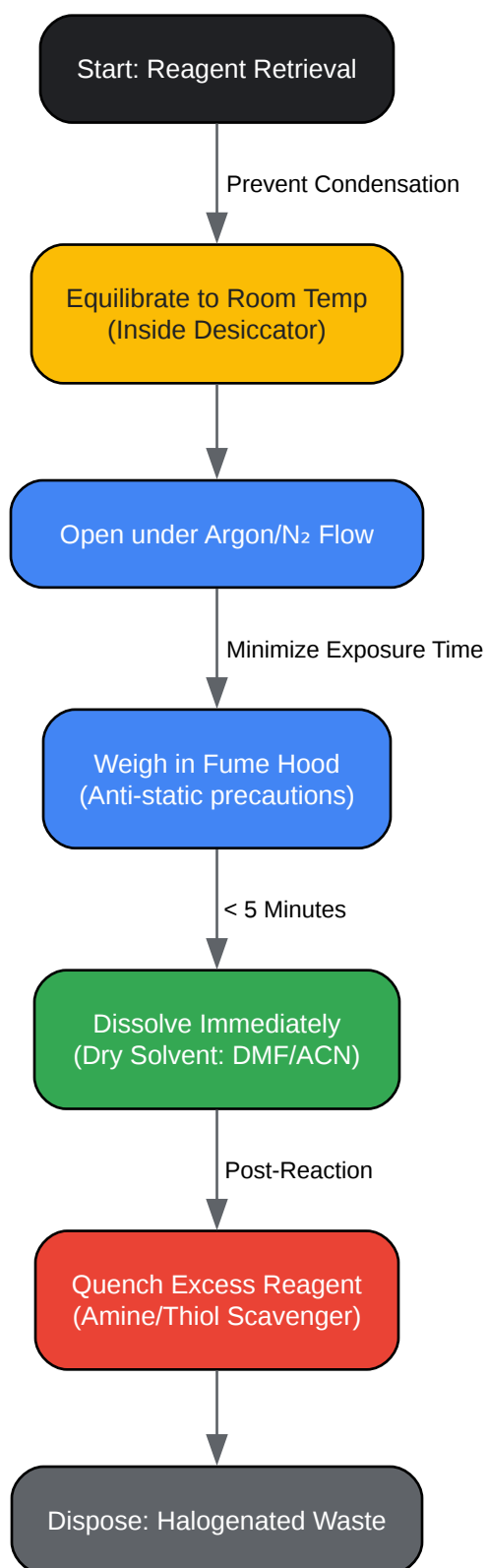
- **Primary Barrier:** All weighing, dispensing, and reaction setups must occur inside a certified chemical fume hood.
- **Airflow:** Ensure face velocity is 80–100 fpm.
- **Static Control:** Use an ionizing bar or anti-static gun during weighing to prevent light powder from dispersing.

PPE Matrix

Protection Zone	Requirement	Rationale
Respiratory	Fume hood is mandatory. If outside hood (spill): Full-face respirator with OV/AG (Organic Vapor/Acid Gas) cartridges.	Prevents inhalation of HBr fumes and lachrymatory dust.
Hand Protection	Double-gloving required. Inner: Nitrile (4 mil). Outer: Nitrile (8 mil) or Laminate (Silver Shield®).	Alkyl bromides can permeate standard latex/thin nitrile rapidly.
Eye/Face	Chemical splash goggles + Face shield (if scaling >5g).	Safety glasses do not seal against corrosive dust or vapors.
Body	Lab coat (buttoned) + Chemical-resistant apron (Tyvek® recommended).	Prevents fabric contamination which can hold the irritant against skin.[6]

Part 4: Experimental Workflow & Handling Logic

This workflow integrates safety checks directly into the experimental procedure to prevent exposure and compound degradation.



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Caption: Step-by-step handling logic designed to minimize moisture exposure and operator contact.

Step-by-Step Protocol (Reaction Setup)

- Equilibration: Remove the vial from the fridge and allow it to reach room temperature before opening. This prevents atmospheric water from condensing inside the cold vial.
- Weighing:
 - Place a tared reaction flask containing a stir bar into the balance.
 - Transfer the solid quickly using a spatula.
 - Tip: Do not use weighing paper; weigh directly into the flask to minimize transfer losses and dust generation.
- Solubilization: Immediately cap the flask and purge with nitrogen. Add anhydrous solvent (e.g., DMF, Acetonitrile, or THF) via syringe.
 - Note: The hydrobromide salt may require a base (e.g., DIPEA, K_2CO_3) to liberate the free amine/alkylating species depending on the reaction type.
- Cleanup: Immediately wipe down the balance area with a weak base solution (e.g., 5% Sodium Bicarbonate) to neutralize any invisible traces of HBr or alkyl bromide.

Part 5: Emergency Response & Decontamination

Spill Management

- Small Spill (<1 g):
 - Evacuate the immediate area.[\[3\]](#)[\[6\]](#)[\[8\]](#)[\[12\]](#)
 - Don full PPE (Double gloves, goggles, respirator).
 - Cover spill with Dry Lime or Soda Ash (Sodium Carbonate) to neutralize acidity.
 - Sweep up carefully (avoid dust) and place in a hazardous waste container.

- Clean surface with water and soap.[3][5][6][7][9]
- Large Spill: Evacuate the lab. Contact EHS immediately. Do not attempt to clean without SCBA (Self-Contained Breathing Apparatus) due to lachrymatory risk.

First Aid

- Eye Contact: Rinse immediately with water for 15 minutes.[6][12] Do not pause. Transport to ER/Ophthalmologist.
- Skin Contact: Wash with soap and water for 15 minutes.[13] If "burning" sensation persists, treat as a potential HF-like burn (though less severe, HBr is potent); seek medical attention.
- Inhalation: Move to fresh air immediately. If breathing is difficult, provide oxygen.[6]

Waste Disposal

- Segregation: Dispose of as Halogenated Organic Waste.
- Quenching: Before disposal, unreacted reagent in solution should be quenched with a nucleophile (e.g., aqueous ammonia or sodium thiosulfate) to destroy the alkylating potential.

References

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